

(R)-Odafosfamide AKR1C3-dependent activation

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Compound of Interest

Compound Name: (R)-Odafosfamide

CAS No.: 2097713-69-2

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An In-depth Technical Guide on the AKR1C3-Dependent Activation of **(R)-Odafosfamide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

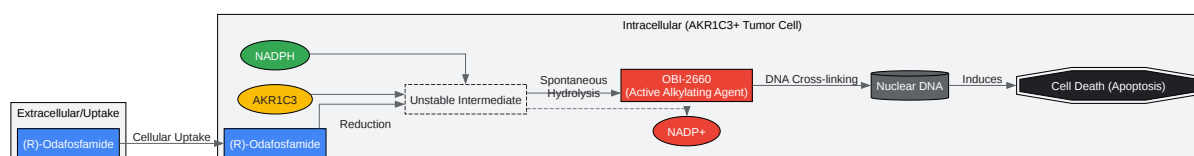
(R)-Odafosfamide, also known as OBI-3424, AST-3424, or TH-3424, is a novel, first-in-class small-molecule prodrug designed for selective activation by the enzyme aldo-keto reductase family 1 member C3 (AKR1C3).^{[1][2]} It is a nitrogen mustard prodrug that is selectively converted to a potent DNA bis-alkylating agent, OBI-2660, within the tumor microenvironment.^{[3][4]} This targeted activation is dependent on the overexpression of AKR1C3, an enzyme found in elevated levels in a variety of solid and hematological malignancies, including hepatocellular carcinoma, castration-resistant prostate cancer (CRPC), and T-cell acute lymphoblastic leukemia (T-ALL), while having low to undetectable expression in most normal tissues.^{[1][5][6]} This tumor-specific activation mechanism distinguishes **(R)-Odafosfamide** from traditional non-selective alkylating agents like cyclophosphamide and ifosfamide, offering the potential for a wider therapeutic window and an improved safety profile.^[1]

(R)-Odafosfamide is the R-enantiomer of a racemic mixture. The S-enantiomer is denoted as 3424, the R-enantiomer as 3423, and the racemic mixture as 2870 in some literature.^{[1][4]}

Preclinical studies have demonstrated potent anti-tumor activity across a broad range of cancer models with high AKR1C3 expression.[1][2] Currently, OBI-3424 is undergoing Phase 1/2 clinical trials for patients with advanced or metastatic solid tumors and hematologic cancers.[1][3]

Core Mechanism: AKR1C3-Dependent Activation

The central mechanism of **(R)-Odafosfamide**'s action is its enzymatic reduction by AKR1C3. This reaction is dependent on the presence of the cofactor NADPH.[2][4] AKR1C3 catalyzes the reduction of the nitro group on the **(R)-Odafosfamide** molecule, leading to an unstable intermediate.[2] This intermediate then undergoes spontaneous hydrolysis to release the active cytotoxic agent, OBI-2660.[2][5] OBI-2660 is a potent DNA bis-alkylating agent with a structure reminiscent of thiotepa.[2][4] The released OBI-2660 subsequently forms intra- and inter-strand DNA crosslinks, primarily at the N7 or O6 position of guanine, leading to the inhibition of DNA synthesis and repair, cell cycle arrest, and ultimately, tumor cell apoptosis.[1][3][7]



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Figure 1: Activation pathway of **(R)-Odafosfamide** by AKR1C3.

Quantitative Data

Enzyme Kinetics

Kinetic analyses have been performed to determine the efficiency of AKR1C3 in activating both the (R)- and (S)-enantiomers of Odafosfamide. The results indicate that AKR1C3 has a higher

catalytic efficiency for these prodrugs compared to its physiological substrates.[1]

Substrate	Km (μM)	Vmax (nmol/min/mg)	kcat (min^{-1})	kcat/Km ($\text{min}^{-1}\mu\text{M}^{-1}$)
(S)- Odafosfamide (3424)	2.5 ± 0.1	10.3 ± 0.1	0.38 ± 0.004	0.15
(R)- Odafosfamide (3423)	5.8 ± 0.5	11.2 ± 0.4	0.41 ± 0.015	0.07
4- Androstenedione	1.9 ± 0.2	3.5 ± 0.1	0.13 ± 0.004	0.07
5- α Dihydrotestosterone	1.8 ± 0.1	0.9 ± 0.0	0.03 ± 0.000	0.02

Table 1:
Michaelis-Menten kinetics
of AKR1C3 with
Odafosfamide
enantiomers and
physiological
substrates.[1]

In Vitro Cytotoxicity

The cytotoxic potency of Odafosfamide is strongly correlated with the expression level of AKR1C3 in cancer cell lines.[1]

Cell Line (Cancer Type)	AKR1C3 RNA Expression (Log2 FPKM)	(S)-Odafosfamide IC ₅₀ (nM)
Hepatocellular Carcinoma		
HepG2	10.4	1.8 ± 0.05
Huh-7	9.3	2.4 ± 0.10
SK-HEP-1	7.9	10.0 ± 0.41
SNU-449	4.8	15.3 ± 0.62
SNU-387	-0.08	>1000
Non-Small Cell Lung Cancer		
NCI-H1944	11.06	2.3 ± 0.07
NCI-H2228	9.25	0.21 ± 0.01
NCI-H1755	9.0	8.2 ± 0.31
NCI-H1563	8.61	2.5 ± 0.19
NCI-H23	-1.98	>1000
NCI-H522	-1.88	>1000

Table 2: In vitro cytotoxicity of (S)-Odafosfamide in various human cancer cell lines after 72 hours of exposure.[\[1\]](#)

The cytotoxicity of both enantiomers is significantly reduced in the presence of an AKR1C3-specific inhibitor, confirming the on-target activity.[\[1\]](#)

Compound	H460 Cell Line IC ₅₀ (nM)	H460 Cell Line + AKR1C3 Inhibitor IC ₅₀ (μM)
(S)-Odafosfamide (3424)	4.0	6.3
(R)-Odafosfamide (3423)	10.0	11.0

Table 3: Cytotoxicity of Odafosfamide enantiomers in the H460 lung cancer cell line with and without an AKR1C3 inhibitor.[\[1\]](#)[\[2\]](#)

Experimental Protocols

AKR1C3 Enzymatic Activity Assay

This protocol details the in vitro assessment of Odafosfamide activation by recombinant human AKR1C3.

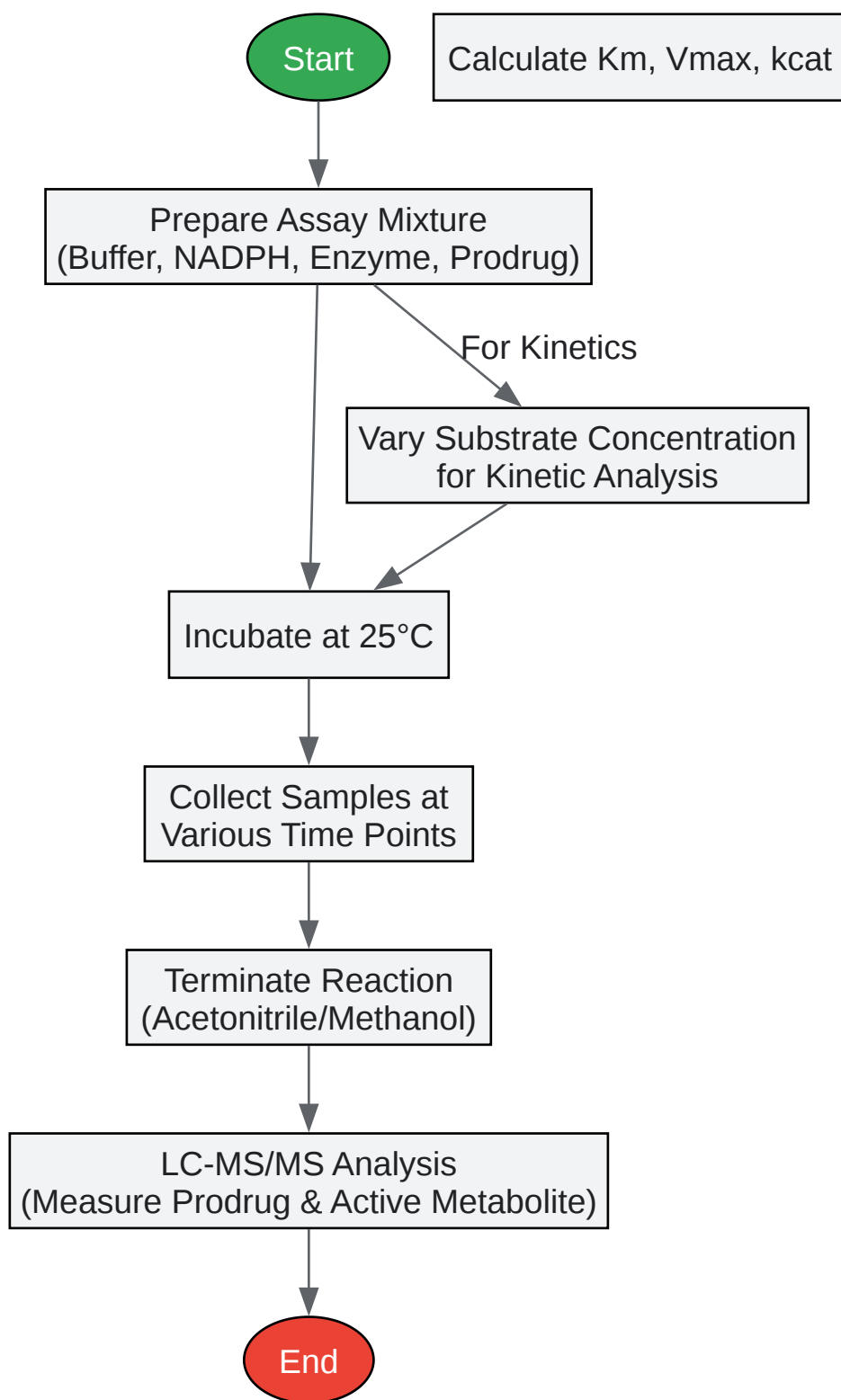
Materials:

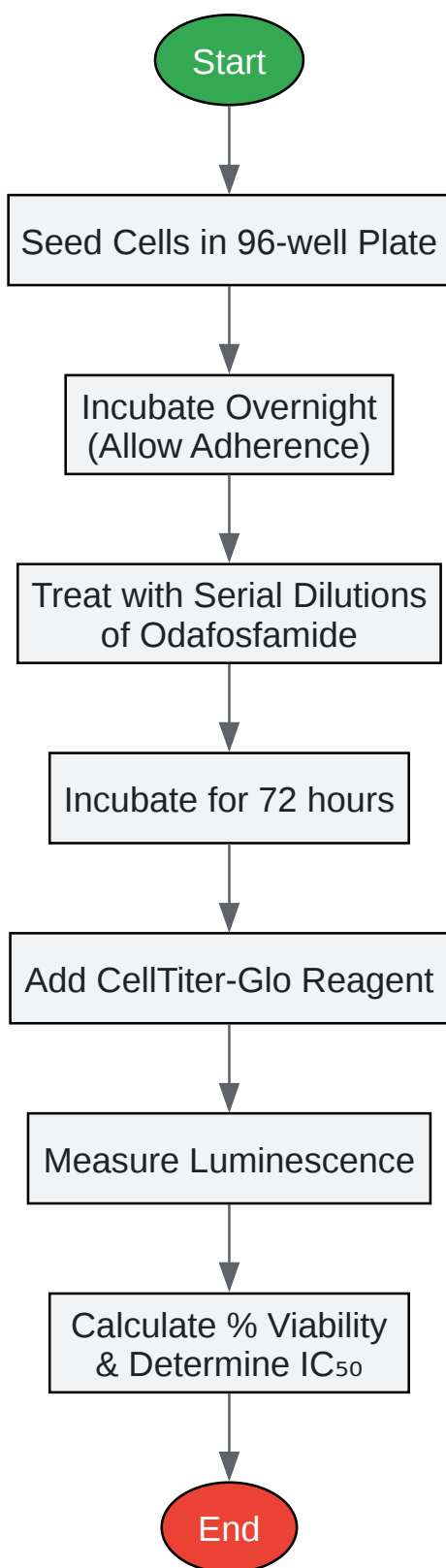
- Recombinant human AKR1C3, AKR1C1, or AKR1C4 (e.g., from Abcam or Sigma)[\[1\]](#)
- (R)- or (S)-Odafosfamide
- NADPH[\[1\]](#)
- 100 mM Phosphate buffer, pH 7.0[\[1\]](#)
- Acetonitrile and Methanol (9:1 ratio) for reaction termination[\[1\]](#)
- LC-MS/MS system for analysis

Procedure:

- Prepare the assay mixture in a total volume of 200 μL. The mixture should contain 10-50 μM of Odafosfamide, 100 mM phosphate buffer (pH 7.0), 300 μM NADPH, 4% ethanol, and 8 μM of recombinant AKR1C3 enzyme.[\[1\]](#)

- Incubate the reaction mixture at 25°C.[1]
- Terminate the reaction at various time points by adding a solution of acetonitrile and methanol (9:1 ratio).[1]
- Analyze the samples using LC-MS/MS to monitor the reduction of the Odafosfamide prodrug and the generation of the active form, OBI-2660.[1]
- For enzyme kinetic analysis, vary the substrate (Odafosfamide) concentration and measure the initial reaction velocities.[1]
- Calculate K_m and V_{max} values by fitting the data to the Michaelis-Menten equation using appropriate software (e.g., GraphPad Prism).[1]





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